

Operational Guide: Disposal & Handling of 2-[(Butylamino)methyl]-4-chlorophenol

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Compound of Interest

Compound Name: 2-[(Butylamino)methyl]-4-chlorophenol

Cat. No.: B13263946

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Executive Summary & Chemical Profile

2-[(Butylamino)methyl]-4-chlorophenol is a bifunctional molecule containing a phenolic ring and a secondary aliphatic amine. This structural combination dictates a specific safety profile: the phenol moiety confers systemic toxicity and environmental persistence, while the amine group introduces alkalinity and corrosivity.

When a specific Safety Data Sheet (SDS) for a niche intermediate is unavailable, Prudent Practices in the Laboratory dictates that you must manage the substance based on its most hazardous functional groups. Therefore, this guide treats the substance as a Toxic, Corrosive, Halogenated Organic Compound.

Physicochemical Hazard Data

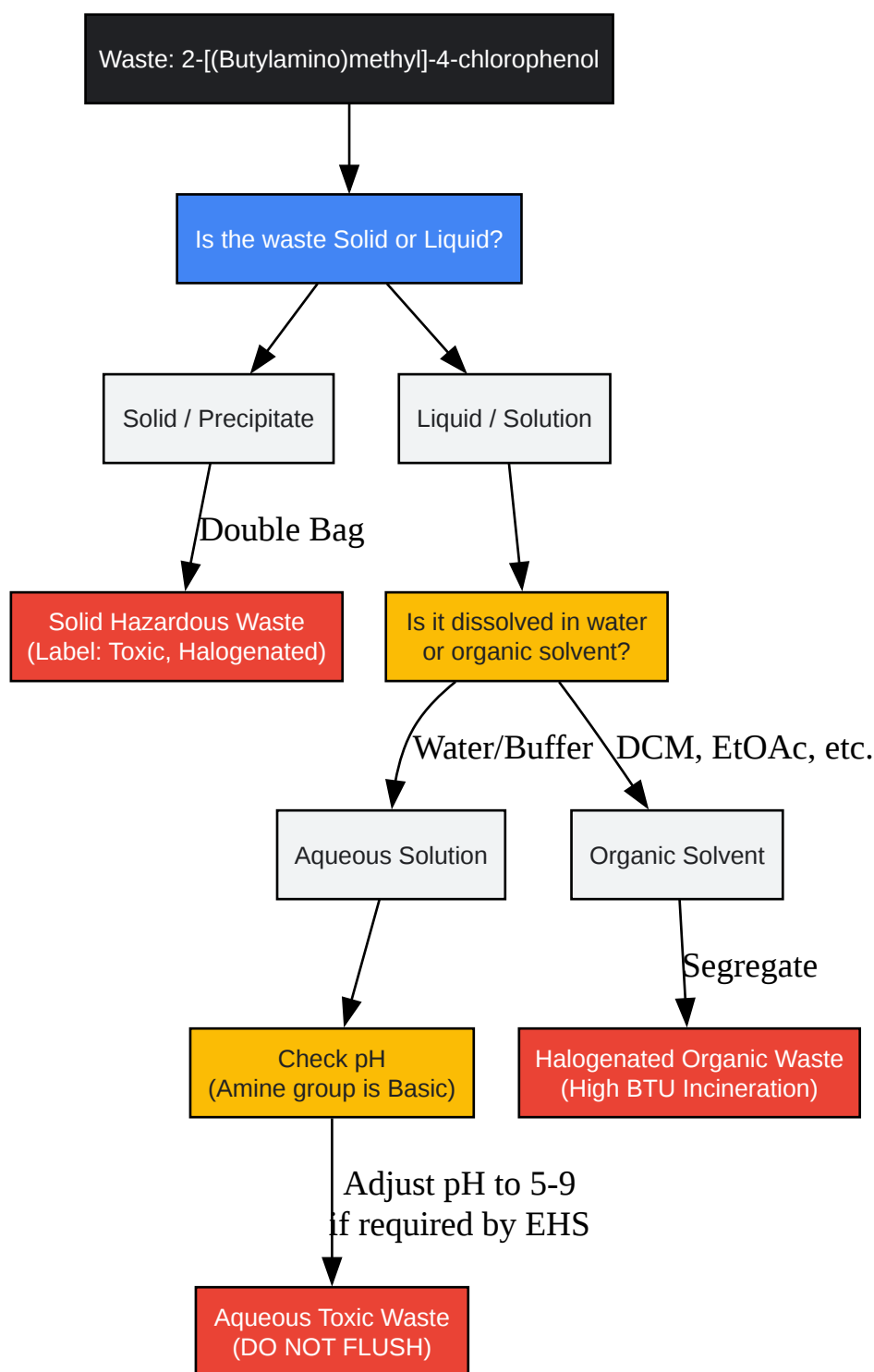
Property	Value / Characteristic	Operational Implication
Primary Hazard	Acute Toxicity & Corrosivity	Handle as a severe skin/eye irritant.[1]
Waste Class	Halogenated Organic	DO NOT mix with non-halogenated solvents (e.g., acetone, ethanol) to avoid elevating disposal costs and potential reactivity.
pH Nature	Amphoteric / Basic	The butylamine group (pKa ~10-11) dominates, making the molecule basic. Avoid mixing with strong acids (exothermic).
EPA/RCRA Status	Hazardous Waste	Likely triggers D002 (Corrosivity) and requires treatment as halogenated waste.

Waste Segregation Logic

Proper segregation is the single most critical step in chemical disposal. Mixing this compound with incompatible streams can result in heat generation, toxic gas evolution, or regulatory fines.

Decision Matrix: Waste Stream Selection

The following diagram illustrates the logical flow for categorizing this specific chemical waste.



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Figure 1: Decision matrix for segregating chlorophenol-amine derivatives. Note that "Halogenated Organic Waste" is the default high-safety pathway.

Step-by-Step Disposal Protocol

This protocol ensures compliance with EPA regulations (40 CFR 261) and minimizes personnel exposure.

Phase 1: Preparation & Container Selection

Why this matters: Chlorinated phenols can permeate certain low-density plastics, and amines can corrode metal.

- Select Container: Use HDPE (High-Density Polyethylene) or Glass (Amber).
 - Prohibited: Do NOT use metal cans (steel) due to potential corrosion from the amine and chloride ions.[2]
- Secondary Containment: Place the waste container in a polypropylene tray to catch drips.
- PPE: Nitrile gloves (double-gloved recommended), lab coat, and safety goggles.[3]

Phase 2: Transfer & Labeling

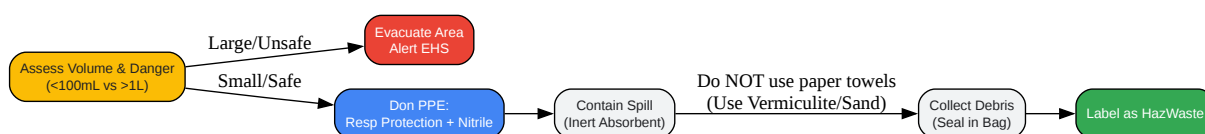
- pH Verification (If liquid): Dip a pH strip into the waste.
 - Observation: If pH > 10 (highly basic due to butylamine), neutralize cautiously with dilute acid (e.g., 1M HCl) only if your facility requires neutral pH for pickup. Otherwise, simply label it as "Basic/Corrosive."
- Transfer: Pour waste into the container using a funnel. Do not overfill (leave 10% headspace for expansion).
- Labeling: Affix a hazardous waste tag immediately.[4][5]
 - Chemical Name: Write full name: "**2-[(Butylamino)methyl]-4-chlorophenol**".
 - Constituents: List solvents (e.g., "Dissolved in Dichloromethane 90%").
 - Hazard Checkboxes: Mark [x] Toxic, [x] Corrosive, [x] Halogenated.

Phase 3: Storage & Pickup

- Segregation: Store in the "Halogenated Solvents" cabinet. Keep away from "Acids" (to prevent heat generation) and "Oxidizers" (to prevent reaction with the amine).
- Cap Tightness: Ensure the cap is screwed on tightly to prevent volatile emissions of the chlorophenol.
- Request Pickup: Contact your EHS department.[4][6] Do not accumulate more than 55 gallons (or your lab's specific satellite accumulation limit).[2]

Emergency Response: Spill Management

In the event of a spill, the dual toxicity/corrosivity requires immediate, disciplined action.



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Figure 2: Workflow for managing spills of toxic/corrosive organic intermediates.

Critical Spill Note: Do not use standard paper towels for large spills of this compound. The amine can react with cellulose or other organic absorbents. Use Vermiculite, Sand, or Clay-based absorbents (Kitty Litter).

Regulatory & Compliance Context

Understanding the "Why" behind the "What" ensures long-term compliance.

EPA RCRA Codes

While this specific molecule may not have a unique "U" or "P" list code, it falls under strict regulatory categories based on its characteristics:

- Characteristic Waste: Likely D002 (Corrosivity) if the pH is >12.5 or <2.0.
- Halogenated Solvents: If mixed with spent halogenated solvents (e.g., Methylene Chloride), it may carry F001/F002 codes.
- Toxicity: Chlorophenols are generally regulated under the Clean Water Act. Disposal must be via high-temperature incineration (often >1000°C) to prevent the formation of dioxins/furans, which can occur if chlorinated aromatics are burned at low temperatures.

Transport (DOT)

If you must transport this waste between buildings:

- Proper Shipping Name: Corrosive liquid, toxic, n.o.s. (contains **2-[(Butylamino)methyl]-4-chlorophenol**) OR Chlorophenols, liquid.
- Hazard Class: 8 (Corrosive) or 6.1 (Toxic).
- Packing Group: III.

References

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